

# In-Depth Technical Guide: (S,R,S)-AHPC-C4-NH2 Dihydrochloride

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: (S,R,S)-AHPC-C4-NH2  
dihydrochloride

Cat. No.: B12497555

[Get Quote](#)

Solubility, Stability, and Bioconjugation Protocols for PROTAC Development

## Part 1: Executive Summary & Molecular Context

**(S,R,S)-AHPC-C4-NH2 dihydrochloride** (often referred to as VH032-C4-NH2 2HCl) is a high-value functionalized intermediate used in the synthesis of Proteolysis Targeting Chimeras (PROTACs). It serves as the E3 ligase recruiting module, specifically targeting the Von Hippel-Lindau (VHL) protein.<sup>[1]</sup>

Structurally, it consists of three distinct domains:

- **Warhead:** The (S,R,S)-AHPC core (derived from hydroxyproline), which binds to VHL with high affinity.
- **Linker:** A 4-carbon alkyl chain (C4) that provides spatial separation and flexibility.
- **Handle:** A primary amine (-NH<sub>2</sub>), presented as a dihydrochloride salt (2HCl) to ensure solid-state stability and water solubility.

Critical Technical Insight: The dihydrochloride salt form renders the molecule acidic in solution. While this stabilizes the amine against oxidation during storage, it must be neutralized (free-based) in situ during conjugation reactions. Failure to account for the HCl stoichiometry is the primary cause of failed amide couplings with this reagent.

## Part 2: Physicochemical Specifications

| Property           | Specification                                                                   |
|--------------------|---------------------------------------------------------------------------------|
| Chemical Name      | (S,R,S)-AHPC-C4-NH2 dihydrochloride                                             |
| Synonyms           | VH032-C4-NH2 2HCl; VHL Ligand-Linker Conjugate 1                                |
| Molecular Weight   | ~602.62 g/mol (Salt form); ~529.7 g/mol (Free base)                             |
| Formula            | C <sub>27</sub> H <sub>41</sub> Cl <sub>2</sub> N <sub>5</sub> O <sub>4</sub> S |
| Appearance         | White to off-white solid (Hygroscopic)                                          |
| Salt Stoichiometry | 2.0 eq HCl per molecule (Requires ≥ 2.5 eq base to neutralize)                  |
| Reactive Moiety    | Primary Amine (Alkyl-NH <sub>2</sub> )                                          |

## Part 3: Solubility & Stability Dynamics

### Solubility Profile

The dihydrochloride salt drastically alters the solubility profile compared to the free base VH032 ligand.

- DMSO (Recommended for Stock):
  - Solubility: ≥ 100 mg/mL (~160 mM).
  - Protocol: DMSO is the preferred solvent for stock solutions due to its ability to dissolve both the hydrophobic AHPC core and the polar salt.

- Caution: DMSO is hygroscopic.[1] Accumulation of water in DMSO stocks can lead to slow hydrolysis of the amide bonds within the AHPC core over months.
- Water / Aqueous Buffers:
  - Solubility:  $\geq 50$  mg/mL ( $\sim 80$  mM).[1]
  - pH Impact: Dissolving the 2HCl salt in unbuffered water will result in a pH of  $\sim 2$ – $3$ . This acidity is stable for the molecule but incompatible with cellular assays unless buffered.
  - Buffer Incompatibility: Avoid dissolving directly into high-concentration phosphate buffers (PBS  $> 2\times$ ) at high concentrations ( $> 50$  mM), as the "salting out" effect may precipitate the hydrophobic core.

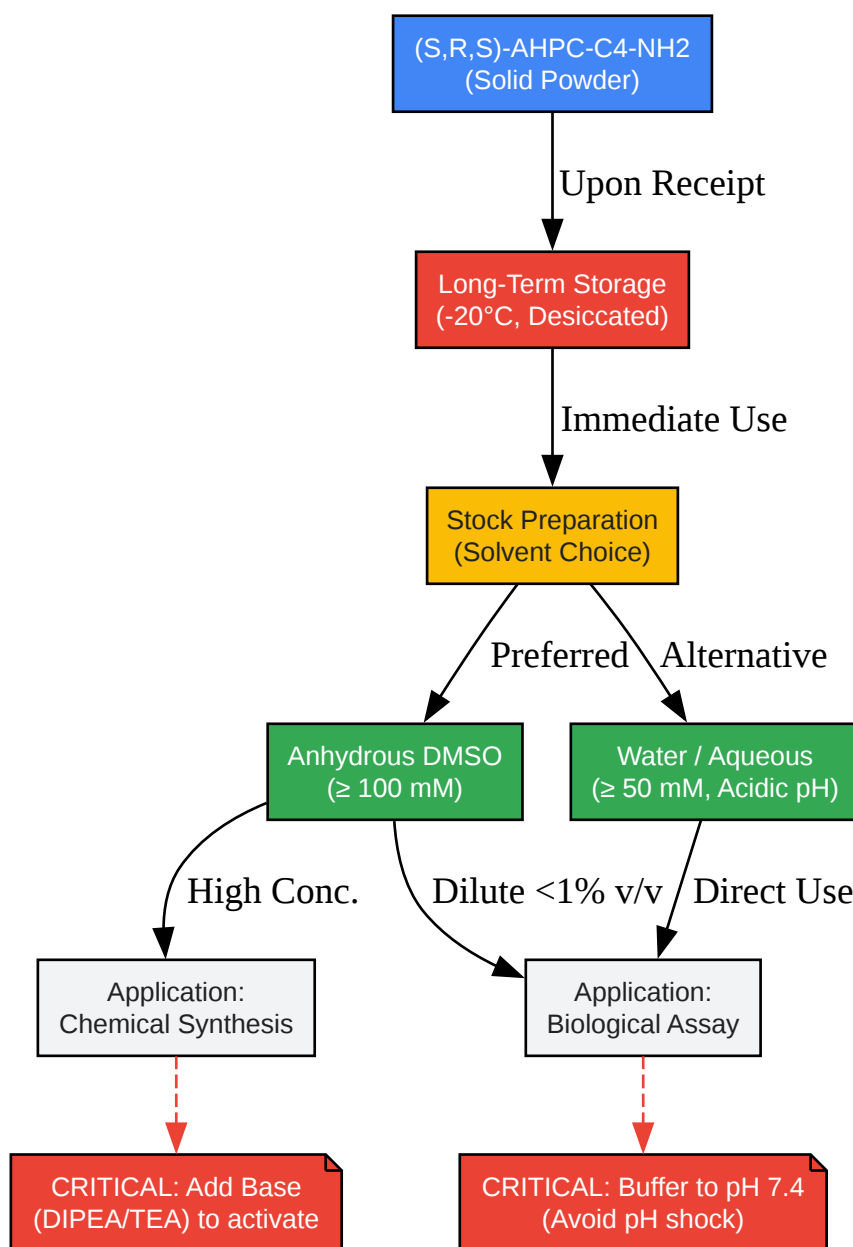
## Stability & Storage[3][4][5]

- Solid State:
  - Temperature:  $-20^{\circ}\text{C}$  is standard;  $-80^{\circ}\text{C}$  is optimal for long-term ( $> 1$  year).
  - Condition: Strictly desiccated. The salt is hygroscopic; moisture absorption leads to "caking" and hydrolysis risks.
- Solution State:
  - Freeze-Thaw: Highly sensitive. Repeated freeze-thaw cycles induce micro-precipitation.
  - Shelf-Life: DMSO stocks at  $-20^{\circ}\text{C}$  are stable for 1–3 months. Aqueous solutions should be prepared fresh.

## Part 4: Visualization of Logic & Workflow

### Diagram 1: Solubility & Storage Decision Tree

This diagram outlines the decision logic for handling the compound based on the intended application (Synthesis vs. Assay).



[Click to download full resolution via product page](#)

Caption: Decision matrix for solvent selection based on downstream application. Note the critical requirement for base neutralization in synthesis.

## Part 5: Operational Protocols

### Stock Solution Preparation (100 mM in DMSO)

- Equilibration: Allow the product vial to warm to room temperature before opening to prevent condensation.

- Calculation: For 10 mg of (S,R,S)-AHPC-C4-NH<sub>2</sub> 2HCl (MW ~602.62):
  - Required Volume = 10 mg / 602.62 mg/mmol / 0.1 mmol/mL = 0.166 mL (166 µL) DMSO.
- Dissolution: Add anhydrous DMSO. Vortex vigorously for 30 seconds. Sonicate if necessary (max 1 min).
- Aliquot: Split into single-use vials (e.g., 20 µL) to avoid freeze-thaw cycles. Store at -20°C.

## Conjugation Protocol (Amide Coupling)

This protocol describes coupling the linker-ligand to a Target Protein Ligand-COOH (Carboxylic Acid).

The "Salt Trap": The amine is protonated (NH<sub>3</sub><sup>+</sup> Cl<sup>-</sup>). It is non-nucleophilic in this state. You must add enough base to neutralize the 2x HCl and the reaction byproducts.

Reagents:

- Target Ligand-COOH (1.0 eq)
- (S,R,S)-AHPC-C4-NH<sub>2</sub> 2HCl (1.0 – 1.2 eq)
- Coupling Agent: HATU or PyBOP (1.2 eq)
- Base: DIPEA (N,N-Diisopropylethylamine) (4.0 – 5.0 eq)
- Solvent: DMF or DMSO

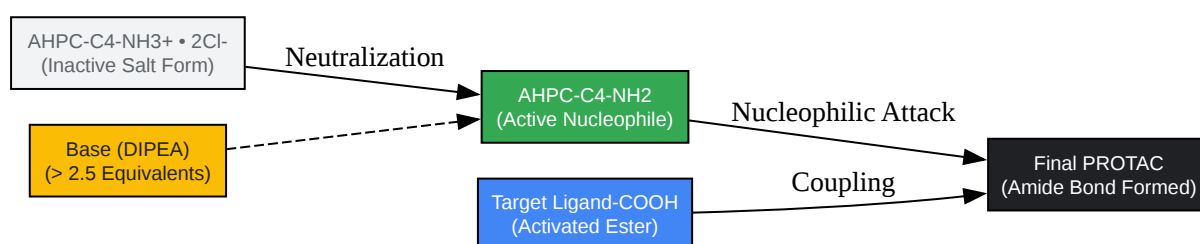
Step-by-Step:

- Activation: Dissolve Target Ligand-COOH in DMF. Add HATU (1.2 eq) and DIPEA (2.0 eq). Stir for 5 minutes.
- Neutralization of Linker: In a separate vial, dissolve (S,R,S)-AHPC-C4-NH<sub>2</sub> 2HCl in minimal DMF. Add DIPEA (2.5 eq). Note: The solution may warm slightly.
- Coupling: Add the neutralized Linker solution to the Activated Acid solution.

- Reaction: Stir at Room Temperature for 1–4 hours.
- Monitoring: Monitor by LC-MS. Look for the mass of [Target-Linker-VHL] + H<sup>+</sup>.
- Quenching: Dilute with water/acetonitrile (containing 0.1% TFA) and purify via Prep-HPLC.

## Diagram 2: Chemical Conjugation Logic

This diagram visualizes the neutralization step required to unlock the reactivity of the amine.



[Click to download full resolution via product page](#)

Caption: Mechanism of activation. The inactive salt form must be converted to the free amine using excess base to permit conjugation.

## Part 6: Quality Control & Troubleshooting

| Observation               | Probable Cause               | Corrective Action                                     |
|---------------------------|------------------------------|-------------------------------------------------------|
| LCMS: Mass +18 observed   | Hydrolysis of the AHPC amide | Check DMSO age; ensure stock was stored anhydrously.  |
| No Reaction (SM remains)  | Amine still protonated       | Increase DIPEA to 5.0 equivalents. Ensure DMF is dry. |
| Precipitation in Reaction | Concentration too high       | Dilute reaction with more DMF/DMSO.                   |
| LCMS: Mass +42 observed   | Acetylation                  | Avoid using Acetone/Acetic acid near the reaction.    |

## References

- Frost, J., et al. (2016). Structure-Activity Relationships of VHL Ligands. Journal of Medicinal Chemistry. (Foundational work on VH032 derivatives).

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- To cite this document: BenchChem. [In-Depth Technical Guide: (S,R,S)-AHPC-C4-NH2 Dihydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12497555/docs#in-depth-technical-guide-s-r-s-ahpc-c4-nh2-dihydrochloride\]](https://www.benchchem.com/product/b12497555/docs#in-depth-technical-guide-s-r-s-ahpc-c4-nh2-dihydrochloride)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)